

Standard Operating Procedure for Relomycin (Tylosin D) Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Relomycin

Cat. No.: B1679263

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Application Notes

Relomycin, also known as Tylosin D, is a macrolide antibiotic effective against a broad spectrum of Gram-positive bacteria.[1][2] It is a component of the commercially available antibiotic Tylosin, which is a mixture of Tylosin A, B, C, and D. Tylosin A is the major component, contributing to most of the bacteriostatic activity.[3] The primary mechanism of action for **Relomycin** and other macrolides is the inhibition of bacterial protein synthesis. This is achieved through binding to the 50S ribosomal subunit, thereby preventing the elongation of the polypeptide chain.[1][4][5]

In research settings, **Relomycin** can be used for various applications, including:

- Antimicrobial Susceptibility Testing: Determining the minimum inhibitory concentration (MIC) against susceptible bacterial strains.
- In Vitro Studies: Investigating the anti-inflammatory effects of macrolides. For instance, Tylosin has been shown to inhibit the production of nitric oxide (NO) and prostaglandin E2 (PGE2) in LPS-stimulated macrophages at concentrations of 10-20 µg/mL.[6]
- Cell Culture: As a selection agent or to prevent bacterial contamination in mammalian cell cultures. A recommended working concentration for this purpose is 8 µg/mL (achieved by a 1:1000 dilution of an 8 mg/mL stock solution).[7]

The choice of solvent for preparing a **Relomycin** stock solution depends on the intended application and the desired concentration. While Tylosin base has low water solubility, its tartrate salt is readily soluble in water.[8] For research purposes, organic solvents like Dimethyl Sulfoxide (DMSO) and ethanol are commonly used to achieve high concentration stock solutions.

Quantitative Data Summary

The following tables provide a summary of the key quantitative data for preparing and using **Relomycin** (Tylosin) stock solutions.

Table 1: Physicochemical Properties of **Relomycin** (Tylosin)

Property	Value	Reference
Synonyms	Tylosin D	[9]
Molecular Formula	C ₄₆ H ₇₉ NO ₁₇	
Molecular Weight	918.1 g/mol	[10]
Appearance	White to buff-colored powder	[8]

Table 2: Solubility of **Relomycin** (Tylosin)

Solvent	Solubility (approximate)	Reference(s)
DMSO	25 - 100 mg/mL	[3][11][12]
Ethanol	30 mg/mL	[3][13]
Methanol	Freely soluble	[10]
Water (Tylosin Base)	Slightly soluble	[8]
Water (Tylosin Tartrate)	200 mg/mL	[9]
Propylene Glycol/Water	200 mg/mL (for Tylosin Tartrate in a 1:1 ratio)	[8]

Table 3: Recommended Storage Conditions

Form	Storage Temperature	Shelf Life (approximate)	Reference
Powder	-20°C	≥ 4 years	[3]
Stock Solution in Solvent	-20°C or -80°C	1 year (in solvent at -80°C)	

Table 4: Typical Working Concentrations

Application	Working Concentration	Reference(s)
Mammalian Cell Culture (contamination control)	8 µg/mL	[7]
Anti-inflammatory Studies (in vitro)	10 - 20 µg/mL	[6]
Antibacterial Susceptibility Testing (MIC)	Varies by strain	[6]

Experimental Protocols

Protocol 1: Preparation of a 25 mg/mL Relomycin Stock Solution in DMSO

Materials:

- **Relomycin** (Tylosin) powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer

- Sterile syringe filter (0.22 μ m)

Procedure:

- **Weighing:** Accurately weigh out the desired amount of **Relomycin** powder using a calibrated analytical balance in a sterile weighing boat. For example, to prepare 1 mL of a 25 mg/mL stock solution, weigh 25 mg of **Relomycin**.
- **Dissolving:** Aseptically transfer the weighed powder into a sterile tube. Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 25 mg/mL.
- **Mixing:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- **Sterilization (Optional but Recommended):** For applications requiring sterile conditions, filter the stock solution through a 0.22 μ m syringe filter into a new sterile tube. This is particularly important for cell culture applications.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile cryovials to avoid repeated freeze-thaw cycles. Label each aliquot clearly with the name of the compound, concentration, solvent, and date of preparation. Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of a 30 mg/mL Relomycin Stock Solution in Ethanol

Materials:

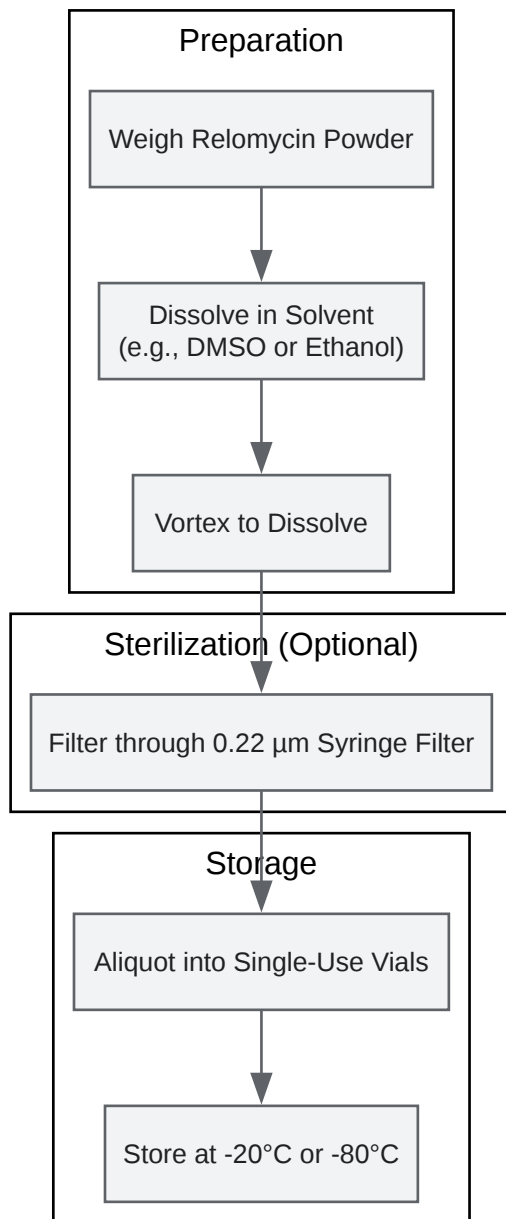
- **Relomycin** (Tylosin) powder
- 100% Ethanol
- Sterile, conical-bottom microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- **Weighing:** In a sterile weighing boat, accurately weigh the desired amount of **Relomycin** powder. For 1 mL of a 30 mg/mL stock, weigh 30 mg.
- **Dissolving:** Aseptically transfer the powder to a sterile tube. Add the calculated volume of 100% ethanol.
- **Mixing:** Securely cap the tube and vortex until the solid is fully dissolved.
- **Aliquoting and Storage:** Dispense the stock solution into sterile, single-use aliquots. Clearly label each vial and store at -20°C.

Visualizations

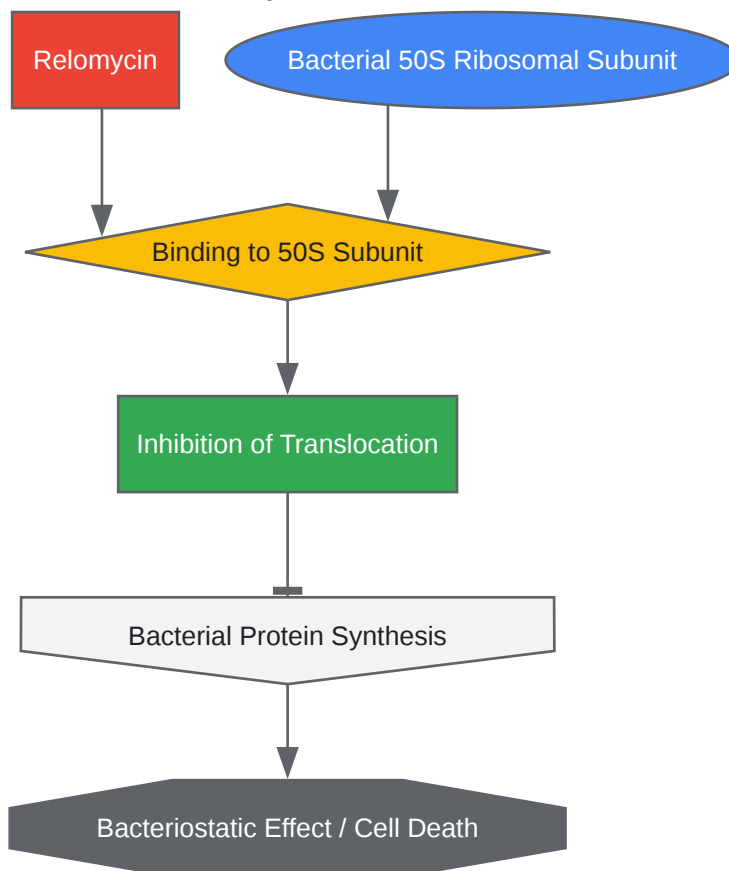
Experimental Workflow: Relomycin Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a sterile **Relomycin** stock solution.

Mechanism of Action: Relomycin Inhibition of Bacterial Protein Synthesis



[Click to download full resolution via product page](#)

Caption: Signaling pathway of **Relomycin**'s antibacterial action.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tylosin - Wikipedia [en.wikipedia.org]
- 2. go.drugbank.com [go.drugbank.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]

- 4. Resistance to the macrolide antibiotic tylosin is conferred by single methylations at 23S rRNA nucleotides G748 and A2058 acting in synergy - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Kinetic studies on the interaction between a ribosomal complex active in peptide bond formation and the macrolide antibiotics tylosin and erythromycin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. glpbio.com [glpbio.com]
- 7. scientificlabs.co.uk [scientificlabs.co.uk]
- 8. veterinaryworld.org [veterinaryworld.org]
- 9. selleckchem.com [selleckchem.com]
- 10. Tylosin | C₄₆H₇₇NO₁₇ | CID 5280440 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. selleckchem.com [selleckchem.com]
- 12. Tylosin | Antibacterial | Antibiotic | TargetMol [targetmol.com]
- 13. 1401-69-0 CAS MSDS (Tylosin) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- To cite this document: BenchChem. [Standard Operating Procedure for Relomycin (Tylosin D) Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679263#standard-operating-procedure-for-relomycin-stock-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com